

Proper Disposal Procedures for Dihydroresveratrol 3-O-glucoside

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Compound of Interest

Compound Name: Dihydroresveratrol 3-O-glucoside

Cat. No.: B598288

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Dihydroresveratrol 3-O-glucoside**. Given the conflicting safety information from different suppliers, a conservative approach is strongly recommended. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, state, and federal regulations.

Hazard Assessment and Precautionary Approach

There are discrepancies in the classification of **Dihydroresveratrol 3-O-glucoside** among chemical suppliers. While one source may not classify it as hazardous, another identifies it as "Acute toxicity, Oral (Category 4)" and hazardous to the aquatic environment.^[1] Due to this conflicting information, it is prudent to handle and dispose of **Dihydroresveratrol 3-O-glucoside** as a hazardous chemical.

Recommended Personal Protective Equipment (PPE) during handling and disposal:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber).
- Body Protection: Laboratory coat.

- Respiratory Protection: If there is a risk of generating dust, use a NIOSH-approved respirator.

Summary of Hazard and Disposal Information

Parameter	Information	Citation
Chemical Name	Dihydroresveratrol 3-O-glucoside	
CAS Number	100432-87-9	
Molecular Formula	C ₂₀ H ₂₄ O ₈	
Molecular Weight	392.4 g/mol	
Conflicting Hazard Classifications	- Not classified as hazardous-Acute toxicity, Oral (Category 4)- Hazardous to the aquatic environment	[1]
Recommended Disposal Method	Treat as hazardous chemical waste. Dispose of through a licensed hazardous waste disposal company.	[2]
Prohibited Disposal Methods	- Do not dispose of down the drain.- Do not dispose of in regular trash.	[2][3]

Step-by-Step Disposal Protocol

This protocol outlines the recommended procedure for the disposal of **Dihydroresveratrol 3-O-glucoside** in solid form and in solution.

3.1. For Solid **Dihydroresveratrol 3-O-glucoside** Waste

- Container Selection:
 - Place solid waste in its original container if it is in good condition.

- If the original container is not available or compromised, use a new, clean, and compatible container with a secure, leak-proof lid. The container should be made of a material that does not react with the chemical.
- Labeling:
 - Clearly label the waste container with a "Hazardous Waste" tag.
 - The label must include:
 - The full chemical name: "**Dihydroresveratrol 3-O-glucoside**" (no abbreviations).
 - The quantity of waste.
 - The date of waste generation.
 - The location of origin (e.g., laboratory room number).
 - The Principal Investigator's name and contact information.
 - Check the appropriate hazard pictograms (e.g., harmful, hazardous to the aquatic environment).^[2]
- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory.
 - Ensure the storage area is away from heat sources and high-traffic areas.
 - Use secondary containment, such as a tray, to prevent the spread of material in case of a spill.
- Disposal Request:
 - Contact your institution's EHS department to schedule a pickup for the hazardous waste. Do not attempt to transport the waste yourself.

3.2. For **Dihydroresveratrol 3-O-glucoside** in Solution

- Container Selection:
 - Use a compatible, leak-proof container with a screw-on cap. Plastic containers are often preferred over glass to minimize the risk of breakage.^[2]
- Labeling:
 - Follow the same labeling requirements as for solid waste.
 - For mixtures, list all chemical components and their approximate concentrations on the hazardous waste tag.
- Storage:
 - Store liquid waste containers in secondary containment to capture any potential leaks.
 - Segregate the waste from incompatible materials. For example, store acidic and basic solutions separately.
- Disposal Request:
 - Arrange for disposal through your institution's EHS department.

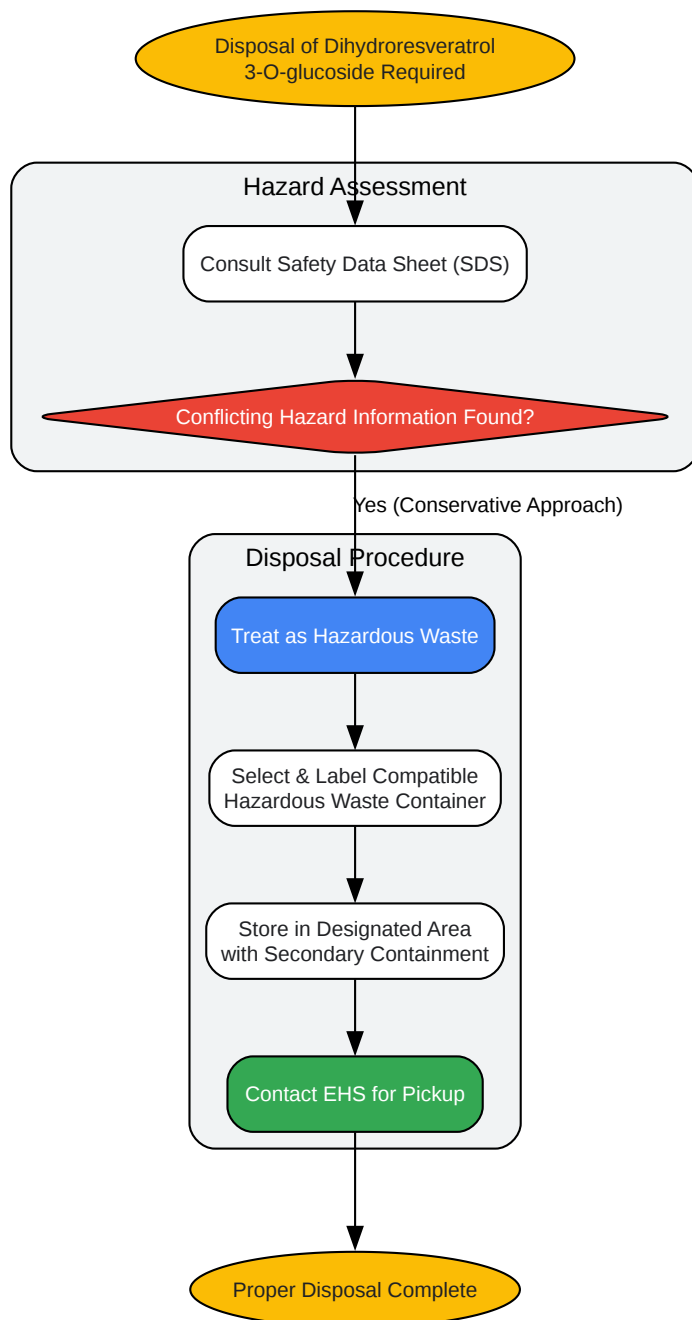
3.3. For Contaminated Labware and PPE

- Solid Waste:
 - Items such as gloves, absorbent paper, and pipette tips that are contaminated with **Dihydroresveratrol 3-O-glucoside** should be considered hazardous waste.
 - Collect these items in a clearly labeled, sealed bag or container.
- Sharps:
 - Contaminated sharps, such as needles or broken glass, must be placed in a designated sharps container.
- Empty Containers:

- An "empty" container that held **Dihydroresveratrol 3-O-glucoside** should be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as hazardous waste.
- After triple-rinsing, the original label on the container should be defaced, and it can then typically be disposed of as regular trash. Consult your institution's guidelines for specific procedures.

Disposal Workflow Diagram

Dihydroresveratrol 3-O-glucoside Disposal Workflow



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Caption: Disposal workflow for **Dihydroresveratrol 3-O-glucoside**.

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References

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- 2. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 3. acs.org [acs.org]
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